

An In-depth Technical Guide to 1-(4-Bromophenoxy)heptane

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-(4-Bromophenoxy)heptane

CAS No.: 123732-04-7

Cat. No.: B053791

[Get Quote](#)

This guide provides a comprehensive overview of **1-(4-Bromophenoxy)heptane**, a halogenated aromatic ether. It is intended for researchers, scientists, and professionals in drug development and materials science who require detailed information on its synthesis, characterization, and properties. This document emphasizes the practical aspects of handling and analyzing this compound, grounded in established chemical principles.

Chemical Identity and Properties

1-(4-Bromophenoxy)heptane, also known as 1-bromo-4-(heptyloxy)benzene, is an organic compound with the chemical formula $C_{13}H_{19}BrO$. Its structure consists of a heptyl chain linked to a 4-bromophenyl group via an ether linkage.

Table 1: Chemical Identifiers and Properties

Property	Value	Source
CAS Number	123732-04-7	,
Molecular Formula	C ₁₃ H ₁₉ BrO	
Molecular Weight	271.19 g/mol	
Boiling Point	314.9 °C at 760 mmHg	
Flash Point	131.5 °C	

Synthesis Protocol: The Williamson Ether Synthesis

The most direct and widely employed method for the synthesis of **1-(4-Bromophenoxy)heptane** is the Williamson ether synthesis.[1][2] This reaction is a classic example of an S_N2 (bimolecular nucleophilic substitution) reaction, where an alkoxide ion acts as a nucleophile and displaces a halide from an alkyl halide.[2] In this specific case, the phenoxide of 4-bromophenol attacks 1-bromoheptane.

The choice of a primary alkyl halide like 1-bromoheptane is crucial, as secondary and tertiary alkyl halides are more prone to undergo elimination reactions under basic conditions.[2]

Causality in Experimental Design

The selection of reagents and conditions for this synthesis is guided by the principles of the S_N2 mechanism. A strong base is required to deprotonate the weakly acidic phenolic hydroxyl group of 4-bromophenol to form the more nucleophilic phenoxide. While strong bases like sodium hydride can be used, milder bases such as potassium carbonate are often sufficient and safer for aryl ether synthesis.[3] The reaction is typically carried out in a polar aprotic solvent, such as acetone or N,N-dimethylformamide (DMF), which can solvate the cation of the base without solvating the nucleophile, thus enhancing its reactivity.[1][3]

Detailed Experimental Protocol

Materials:

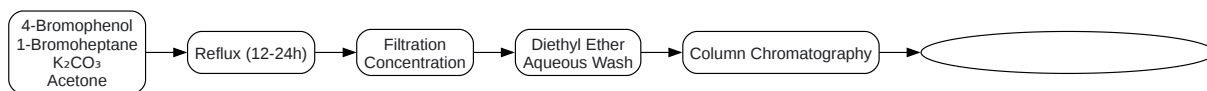
- 4-Bromophenol

- 1-Bromoheptane
- Potassium Carbonate (anhydrous)
- Acetone (anhydrous)
- Diethyl ether
- Saturated aqueous sodium bicarbonate solution
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer with heating
- Separatory funnel
- Rotary evaporator

Procedure:

- **Reaction Setup:** To a flame-dried round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add 4-bromophenol (1.0 equivalent), anhydrous potassium carbonate (1.5 equivalents), and anhydrous acetone.
- **Addition of Alkyl Halide:** While stirring the mixture, add 1-bromoheptane (1.1 equivalents) dropwise at room temperature.
- **Reaction:** Heat the reaction mixture to reflux and maintain it for 12-24 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature and filter off the potassium carbonate. Concentrate the filtrate using a rotary evaporator.

- Extraction: Dissolve the residue in diethyl ether and transfer it to a separatory funnel. Wash the organic layer successively with saturated aqueous sodium bicarbonate solution and brine.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purification: The crude **1-(4-Bromophenoxy)heptane** can be purified by column chromatography on silica gel using a mixture of hexane and ethyl acetate as the eluent.



[Click to download full resolution via product page](#)

Caption: Williamson Ether Synthesis Workflow.

Spectral Data and Structural Elucidation

While a dedicated public database spectrum for **1-(4-Bromophenoxy)heptane** is not readily available, the expected spectral data can be reliably predicted based on the analysis of its constituent parts and data from closely related compounds.

¹H NMR Spectroscopy (Predicted)

The proton NMR spectrum is expected to show distinct signals for the aromatic protons and the protons of the heptyl chain.

- Aromatic Region (δ 6.8-7.4 ppm): The protons on the brominated benzene ring will appear as two doublets, characteristic of a 1,4-disubstituted benzene ring. The protons ortho to the ether linkage will be shifted upfield compared to the protons ortho to the bromine atom.
- Heptyl Chain (δ 0.9-4.0 ppm):

- The methylene group attached to the oxygen (O-CH₂) will be the most deshielded of the alkyl protons, appearing as a triplet around δ 3.9-4.0 ppm.
- The terminal methyl group (CH₃) will be the most shielded, appearing as a triplet around δ 0.9 ppm.
- The remaining five methylene groups will appear as multiplets in the range of δ 1.3-1.8 ppm.

Table 2: Predicted ¹H NMR Chemical Shifts

Protons	Predicted Chemical Shift (δ , ppm)	Multiplicity
Aromatic (ortho to O)	~ 6.8	Doublet
Aromatic (ortho to Br)	~ 7.3	Doublet
O-CH ₂ -	~ 3.9	Triplet
-(CH ₂) ₅ -	~ 1.3 - 1.8	Multiplets
-CH ₃	~ 0.9	Triplet

¹³C NMR Spectroscopy (Predicted)

The carbon NMR spectrum will provide information on the number of unique carbon environments.

- Aromatic Carbons (δ 115-160 ppm): Four signals are expected for the aromatic carbons due to symmetry. The carbon attached to the oxygen will be the most deshielded, and the carbon attached to the bromine will also be significantly shifted.
- Alkyl Carbons (δ 14-70 ppm): Seven distinct signals are expected for the heptyl chain carbons. The carbon attached to the oxygen (O-CH₂) will be the most deshielded in the alkyl region.

Table 3: Predicted ¹³C NMR Chemical Shifts

Carbon	Predicted Chemical Shift (δ , ppm)
C-O (aromatic)	~ 158
C-Br (aromatic)	~ 113
Aromatic CH	~ 116, 132
O-CH ₂	~ 68
Alkyl Chain	~ 14, 22, 26, 29, 31

Infrared (IR) Spectroscopy (Predicted)

The IR spectrum will show characteristic absorption bands for the functional groups present.

- C-O-C Stretch: A strong, characteristic absorption for the aryl-alkyl ether linkage is expected in the region of 1250-1200 cm^{-1} and 1050-1000 cm^{-1} .
- C-H Stretch (sp^3): Absorptions just below 3000 cm^{-1} (typically 2950-2850 cm^{-1}) will correspond to the C-H stretching vibrations of the heptyl chain.
- C-H Stretch (sp^2): Absorptions just above 3000 cm^{-1} will indicate the C-H stretching of the aromatic ring.
- C=C Stretch (aromatic): Peaks in the 1600-1450 cm^{-1} region are characteristic of the aromatic ring.
- C-Br Stretch: A weak to medium absorption in the fingerprint region, typically around 600-500 cm^{-1} , can be attributed to the C-Br bond.

Table 4: Predicted IR Absorption Bands

Functional Group	Wavenumber (cm ⁻¹)
Aromatic C-H Stretch	> 3000
Aliphatic C-H Stretch	< 3000
Aromatic C=C Stretch	1600-1450
Aryl-Alkyl C-O-C Stretch	1250-1200, 1050-1000
C-Br Stretch	600-500

Mass Spectrometry (Predicted)

The mass spectrum will show the molecular ion peak and characteristic fragmentation patterns.

- **Molecular Ion (M⁺):** A prominent molecular ion peak is expected at m/z 270 and 272 with approximately equal intensity, which is a characteristic isotopic pattern for a molecule containing one bromine atom (⁷⁹Br and ⁸¹Br isotopes).
- **Fragmentation:** Common fragmentation pathways would involve cleavage of the ether bond. Loss of the heptyl radical would result in a fragment at m/z 171/173. Cleavage of the C-O bond with charge retention on the heptyl fragment would give a peak at m/z 99. Further fragmentation of the heptyl chain would produce a series of peaks separated by 14 mass units (CH₂).

Applications and Future Directions

While specific, large-scale industrial applications of **1-(4-Bromophenoxy)heptane** are not widely documented, its structure is of significant interest in the field of materials science, particularly in the design of liquid crystals. The 4-alkoxybromobenzene moiety is a common structural motif in liquid crystalline compounds.[4] The combination of a rigid aromatic core (the bromophenyl group) and a flexible alkyl chain (the heptyloxy group) is a classic design principle for inducing mesomorphic behavior.[4]

Further research could explore the liquid crystalline properties of **1-(4-Bromophenoxy)heptane** itself or its use as a precursor for more complex liquid crystal molecules. The bromine atom also provides a reactive handle for further functionalization

through cross-coupling reactions, opening up possibilities for the synthesis of a wide range of novel materials.

Safety and Handling

As with all chemicals, **1-(4-Bromophenoxy)heptane** should be handled with appropriate safety precautions in a well-ventilated fume hood. Personal protective equipment, including safety glasses, gloves, and a lab coat, should be worn. For detailed safety information, consult the Material Safety Data Sheet (MSDS) provided by the supplier.

References

- BYJU'S. (n.d.). Williamson Ether Synthesis reaction. Retrieved from [\[Link\]](#)
- Wikipedia. (2023, October 29). Williamson ether synthesis. Retrieved from [\[Link\]](#)
- Tetrahedron. (n.d.). 4-N-heptyloxybromobenzene. Retrieved from [\[Link\]](#)
- Master Organic Chemistry. (2014, October 24). The Williamson Ether Synthesis. Retrieved from [\[Link\]](#)
- Professor Dave Explains. (2018, August 29). Williamson Ether Synthesis [Video]. YouTube. Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. byjus.com [byjus.com]
- 2. [Williamson ether synthesis - Wikipedia](https://en.wikipedia.org) [en.wikipedia.org]
- 3. jk-sci.com [jk-sci.com]
- 4. pdf.benchchem.com [pdf.benchchem.com]

- To cite this document: BenchChem. [An In-depth Technical Guide to 1-(4-Bromophenoxy)heptane]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b053791/docs#an-in-depth-technical-guide-to-1-4-bromophenoxy-heptane\]](https://www.benchchem.com/product/b053791/docs#an-in-depth-technical-guide-to-1-4-bromophenoxy-heptane)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)